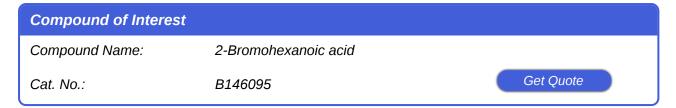




An In-depth Technical Guide to 2-Bromohexanoic Acid (CAS: 616-05-7)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromohexanoic acid** (CAS 616-05-7), a pivotal chemical intermediate in various fields of chemical synthesis. This document outlines its physicochemical properties, detailed experimental protocols for its synthesis, and its significant applications, particularly in the pharmaceutical and agrochemical industries.

Physicochemical and Identification Data

2-Bromohexanoic acid, also known as α-Bromocaproic acid, is an alpha-brominated carboxylic acid.[1] Its structure, featuring a reactive bromine atom on the carbon adjacent to the carboxyl group, makes it a versatile reagent for organic synthesis.[2] It typically appears as a colorless to pale yellow or light brown liquid.[3][4]

Table 1: Chemical Identifiers and Molecular Properties



Identifier	Value	Source(s)
CAS Number	616-05-7	[5][6]
Molecular Formula	C ₆ H ₁₁ BrO ₂	[4][5]
Molecular Weight	195.05 g/mol	[5][6]
IUPAC Name	2-bromohexanoic acid	[6]
Synonyms	DL-α-Bromocaproic acid, 2- Bromocaproic acid, α-Bromo- n-caproic acid	[3][5]
SMILES	CCCC(Br)C(=O)O	[6]
InChlKey	HZTPKMIMXLTOSK- UHFFFAOYSA-N	[4]

Table 2: Physicochemical Properties

Property	Value	Source(s)
Appearance	Clear light brown to brown liquid	[5]
Melting Point	4 °C	[5][7][8]
Boiling Point	136-138 °C at 18 mmHg	[5]
Density	1.37 g/mL at 25 °C	[5]
Refractive Index (n20/D)	1.472	[5]
Flash Point	>110 °C (>230 °F)	[5]
Water Solubility	Soluble	[5]
Solubility in Organics	Soluble in alcohol and diethyl ether	[5]
рКа	2.97 ± 0.21 (Predicted)	[5]



Table 3: Safety and Hazard Information

Hazard Category	GHS Classification	Source(s)
GHS Pictograms	Corrosion, Acute Toxicity	[6]
Signal Word	Danger	[6]
Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H314: Causes severe skin burns and eye damage. H332: Harmful if inhaled.	[6]
Hazard Class	8 (Corrosive)	[8]
UN Number	3265	[8]

Synthesis and Experimental Protocols

The industrial synthesis of **2-Bromohexanoic acid** is typically achieved through the alphabromination of hexanoic acid.[3] The Hell-Volhard-Zelinsky reaction is a classic method for this transformation.

Experimental Protocol: Synthesis of 2-Bromohexanoic Acid

This protocol is based on the described industrial synthesis method.[8]

Objective: To synthesize **2-Bromohexanoic acid** via bromination of hexanoic acid.

Materials:

- Hexanoic acid
- Dried bromine (Br₂)
- Phosphorus trichloride (PCl₃) (catalyst)



Procedure:

- Combine dried bromine and hexanoic acid in a suitable reaction vessel.
- Carefully introduce a catalytic amount of phosphorus trichloride to the mixture to initiate the reaction.
- Heat the reaction mixture to a temperature of 65-70 °C. The evolution of hydrogen bromide (HBr) gas indicates the progression of the bromination. Maintain this temperature for 5-6 hours.
- After the initial reaction period, increase the temperature to 100 °C to drive the reaction to completion.
- Upon completion, subject the crude product to distillation under reduced pressure (vacuum distillation).
- Collect the fraction that distills between 132-140 °C at 2 kPa. This fraction is the purified 2-Bromohexanoic acid.

Workflow Diagram:



1. Combine Hexanoic Acid and Bromine Initiation 2. Add PCI3 (catalyst) Reaction 3. Heat to 65-70°C (5-6 hours) Drive to Completion 4. Heat to 100°C (Completion) Purification 5. Vacuum Distillation Isolation

Synthesis Workflow for 2-Bromohexanoic Acid

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6. Collect Product (132-140°C at 2 kPa)

Caption: General workflow for the synthesis of **2-bromohexanoic acid**.

Applications in Research and Development

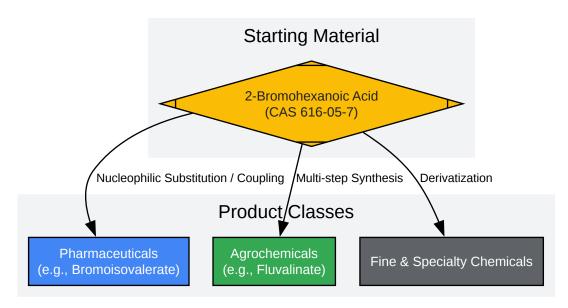
2-Bromohexanoic acid is a crucial building block in organic synthesis, valued for its ability to participate in nucleophilic substitution and coupling reactions.[1][4]

Pharmaceutical and Agrochemical Intermediate



The compound serves as a key precursor in the manufacturing of various Active Pharmaceutical Ingredients (APIs) and agrochemicals.[1][8] The reactive bromine atom can be readily displaced to introduce other functional groups or to form new carbon-carbon bonds, enabling the construction of complex molecular architectures.[1]

- Pharmaceuticals: It is used as an intermediate in the synthesis of compounds like Bromoisovalerate, which has hypnotic sedative properties.[8]
- Agrochemicals: It is indispensable for producing the synthetic pyrethroid insecticide Fluvalinate.[8]



Role of 2-Bromohexanoic Acid as a Chemical Intermediate

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Caption: Application pathways for **2-bromohexanoic acid** in synthesis.

Analytical Chemistry

2-Bromohexanoic acid has been employed as an internal standard for the determination of trans,trans-muconic acid in urine using Gas Chromatography-Mass Spectrometry (GC-MS).[5]

Biological Research



Recent studies have investigated the biological effects of **2-Bromohexanoic acid**. For instance, it has been shown to act as an inhibitor of polyhydroxyalkanoate (PHA) and rhamnolipid synthesis in the bacterium Pseudomonas aeruginosa.[9] Research indicates that it has a more pronounced inhibitory effect on these biosynthetic pathways compared to its longer-chain analogs like 2-bromooctanoic and 2-bromodecanoic acid.[9]

Inhibitory Action in Pseudomonas aeruginosa Fructose (Carbon Source) 2-Bromohexanoic Acid Inhibits Biosynthesis Pathways Polyhydroxyalkanoates (PHA) Rhamnolipids

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Caption: Inhibition of bacterial synthesis pathways by **2-bromohexanoic acid**.

Conclusion

2-Bromohexanoic acid (CAS 616-05-7) is a chemical of significant industrial and research importance. Its well-defined physicochemical properties and versatile reactivity make it an essential intermediate in the synthesis of a wide array of valuable compounds, from life-saving pharmaceuticals to effective agrochemicals. The detailed protocols for its synthesis and its expanding applications in biological and analytical research underscore its continuing relevance to the scientific community. Proper safety and handling procedures are paramount when working with this corrosive compound.

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